

historical uses of hexabromobiphenyl as a flame retardant

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Compound of Interest

Compound Name: 2,2',4,4',5,5'-Hexabromobiphenyl

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An In-depth Technical Guide to the Historical Uses of Hexabromobiphenyl as a Flame Retardant

Abstract

Hexabromobiphenyl (HBB) is a synthetic polybrominated biphenyl (PBB) that was extensively used as a flame retardant from the early 1970s until its production ceased in most of the world due to severe environmental and health concerns. This technical guide provides a comprehensive overview of the historical applications of HBB, its chemical properties, mechanism of action as a flame retardant, and the significant toxicological findings that led to its eventual ban. A central focus of this guide is the catastrophic 1973 contamination incident in Michigan, which provided invaluable, albeit tragic, data on the environmental persistence, bioaccumulation, and long-term health effects of this compound. This document is intended for researchers, scientists, and professionals in drug development, offering insights into the lifecycle of an industrial chemical and the profound consequences of its use.

Part 1: The Rise of a Flame Retardant:

Hexabromobiphenyl (HBB)

Introduction to Hexabromobiphenyl: Chemical Properties and Commercial Production

Hexabromobiphenyl belongs to a class of 209 possible polybrominated biphenyl congeners, which are formed by substituting hydrogen atoms with bromine on a biphenyl molecule.^[1] As a

commercial product, HBB was primarily a mixture of different brominated biphenyls, with the hexabromo-congeners being the most abundant. The principal commercial product in the United States and Canada was trade-named FireMaster®.[2]

The technical grade product, FireMaster BP-6, was a white, chalky solid.[3][4] A pulverized version, FireMaster FF-1, which contained 2% calcium polysilicate as an anti-caking agent, was also produced.[3][5] The composition of these commercial mixtures was not pure HBB but a blend of various PBBs.

Table 1: Typical Composition of FireMaster® BP-6

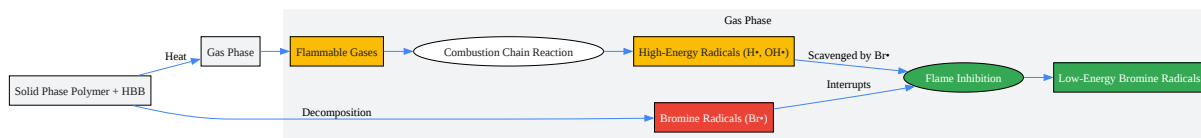
Component	Percentage
Hexabromobiphenyl	63%
Heptabromobiphenyl	14%
Pentabromobiphenyl	10%
Other Bromobiphenyls	11%
Tetrabromobiphenyl	2%

Source: PubChem CID 42948[3]

HBB's efficacy as a flame retardant stemmed from its high bromine content (approximately 77% by weight for commercial grades) and its thermal stability.[3] These properties made it an effective additive flame retardant, meaning it was physically mixed with polymers rather than chemically bonded.[6]

Mechanism of Action as a Flame Retardant

Halogenated flame retardants like HBB primarily function in the gas phase during combustion.[6] The heat from a fire breaks down the polymer, releasing flammable gases. The HBB within the polymer also decomposes, releasing bromine radicals into the gas phase. These highly reactive bromine radicals interfere with the combustion chain reaction by scavenging high-energy hydrogen (H•) and hydroxyl (OH•) radicals, replacing them with less reactive bromine radicals. This process slows down or extinguishes the flame.[6][7]



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Caption: Gas phase mechanism of HBB as a flame retardant.

Part 2: Industrial Applications of Hexabromobiphenyl

The primary use of HBB was as an additive flame retardant in various polymers to meet flammability standards. Its main applications were in three commercial product categories:[2][3]

- **Acrylonitrile-Butadiene-Styrene (ABS) Thermoplastics:** This was the largest application for HBB. It was incorporated into the plastic housings of business machines, industrial equipment (e.g., motor housings), and consumer electronics like radios and televisions.[2]
- **Coatings and Lacquers:** HBB was used to impart flame retardancy to various coatings and lacquers.[3][8]
- **Polyurethane Foams:** It was used in polyurethane foams for automotive upholstery to meet fire safety standards in vehicles.[2]

The use of HBB in thermoplastics was generally restricted to products that did not come into contact with food or feed and were not used in fabrics with direct human exposure.[3] The automotive industry, in particular, utilized HBB to meet flammability requirements for interior components.[9]

Part 3: The Unforeseen Consequences: Environmental Fate and Toxicity

The widespread use of HBB was short-lived due to a catastrophic contamination event and subsequent scientific understanding of its severe toxicity and environmental persistence.

The Michigan PBB Contamination Incident: A Defining Tragedy

In 1973, a chemical mix-up at the Michigan Chemical Company led to the accidental substitution of FireMaster® FF-1 for magnesium oxide, a nutritional supplement for livestock feed.^{[10][11]} This resulted in the contamination of cattle feed that was distributed to farms across Michigan.^[12] The error was not discovered for about a year, during which time millions of Michiganders consumed contaminated beef, chicken, pork, milk, and eggs.^{[11][13]}

The effects on livestock were severe, including feed refusal, decreased milk production, anorexia, abnormal hoof growth, and reproductive problems.^[11] The incident led to the culling of thousands of farm animals and had a devastating economic and social impact on the farming community.^[12]

This large-scale exposure of a human population provided a unique and tragic opportunity to study the health effects of PBBs. Long-term studies of the affected Michigan population have linked PBB exposure to a range of health issues, including:

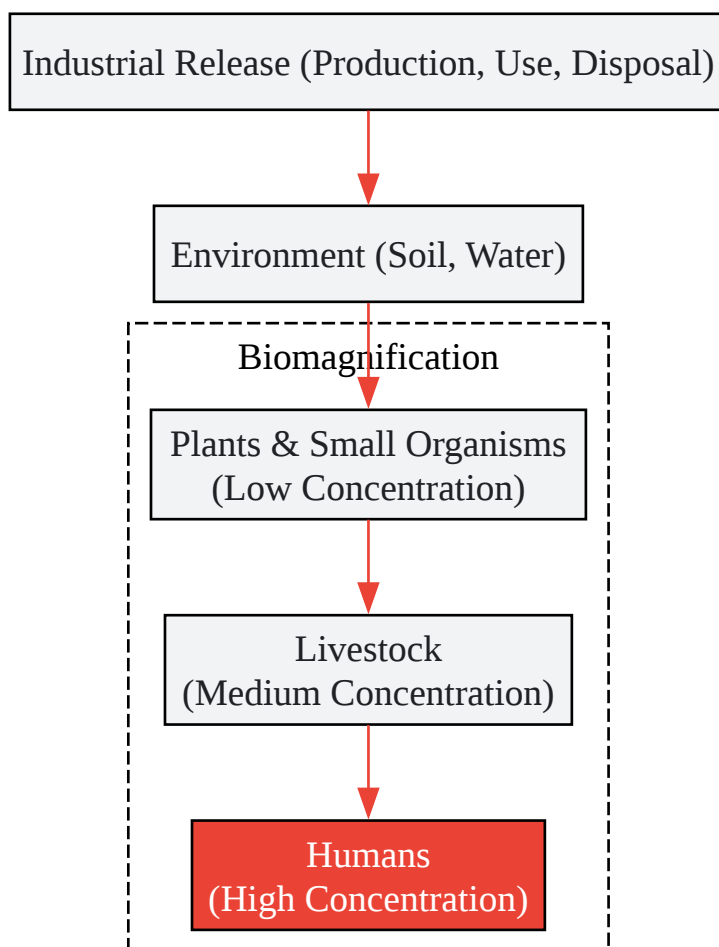
- Increased incidence of breast cancer.^{[12][13]}
- Thyroid disease and abnormal thyroid hormone levels.^{[2][13]}
- Reproductive problems, including higher rates of miscarriage in daughters of exposed women.^{[12][13]}
- Earlier age of menarche in girls exposed in utero.^{[12][13]}

The Michigan PBB incident remains one of the most significant environmental health crises in U.S. history, highlighting the devastating potential of industrial chemical contamination.^{[10][14]}

Environmental Persistence and Bioaccumulation

HBB is a highly persistent organic pollutant (POP).[4] It is resistant to degradation in water, soil, and sediment.[2] While it can undergo photodegradation, this process is slow and primarily occurs at the surface.[2] Studies have shown no significant degradation of PBB in soil even after a year of incubation.[15]

Due to its lipophilic (fat-loving) nature, HBB readily bioaccumulates in the fatty tissues of organisms.[2] This leads to biomagnification as it moves up the food chain.[4] The half-life of **2,2',4,4',5,5'-hexabromobiphenyl** in humans is estimated to be between 8 and 12 years, indicating its long-term persistence in the body.[2] Its high potential for long-range environmental transport is evidenced by its detection in Arctic wildlife.[4]



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Caption: Bioaccumulation and biomagnification of HBB in the food chain.

Toxicological Profile

The acute toxicity of HBB is low, but chronic exposure is associated with a range of severe health effects.^[2] The International Agency for Research on Cancer (IARC) has classified hexabromobiphenyl as a possible human carcinogen (Group 2B).^[2]

Key toxicological endpoints include:

- **Hepatotoxicity:** HBB causes liver damage, including hepatocyte enlargement and necrosis.^[16]
- **Endocrine Disruption:** PBBs are known endocrine-disrupting chemicals, affecting thyroid function and reproductive capacity.^{[2][4]}
- **Immunotoxicity:** Studies on Michigan dairy farmers exposed to PBBs showed significant immune system abnormalities.^[1]
- **Dermal and Ocular Effects:** Exposure can lead to skin damage.^{[16][17]}

Part 4: The Fall from Grace: Regulatory Action and Legacy

The discovery of the widespread contamination in Michigan and the growing body of evidence on HBB's toxicity led to swift regulatory action. All use of hexabromobiphenyl in the United States was discontinued in 1974.^[3] Production in the UK ceased in 1977, and in Germany in the mid-1980s.^[2]

Globally, HBB is now regulated under several international agreements:

- **The Stockholm Convention on Persistent Organic Pollutants:** HBB is listed for elimination of production and use.^{[4][18]}
- **The Rotterdam Convention:** Regulates the international trade of HBB.^[4]
- **The Convention on Long-range Transboundary Air Pollution (CLRTAP) Protocol on POPs:** Obliges parties to phase out all production and uses of HBB.^[2]

Although production has ceased in most, if not all, countries, HBB's persistence means it remains a legacy contaminant in the environment.[2][4] The products into which it was incorporated, such as old electronics and building materials, continue to be potential sources of release.[2] The health of the Michigan cohort continues to be monitored, providing ongoing data on the long-term effects of PBB exposure.[13]

Conclusion

The history of hexabromobiphenyl as a flame retardant serves as a stark cautionary tale in the field of industrial chemistry. While effective in its intended application, its unforeseen environmental persistence, bioaccumulation, and severe toxicity led to a major public health disaster and lasting environmental contamination. The story of HBB underscores the critical need for thorough toxicological and environmental impact assessments before the widespread commercialization of new chemicals. The lessons learned from the HBB experience have profoundly influenced chemical regulation and safety protocols worldwide.

References

- Stockholm Convention. (n.d.). Hexabromobiphenyl.
- National Center for Biotechnology Information. (n.d.). PubChem Compound Summary for CID 42948, Pbb 153.
- U.S. Environmental Protection Agency. (n.d.). FireMaster FF 1 - Substance Details.
- Wilcox KR Jr. (n.d.). The Michigan PBB incident. CDC Stacks.
- HEEDS. (n.d.). 1973: Michigan PBB incident.
- Central Michigan University. (2024, September 4). Michigan PBB Disaster of 1973 revisited today.
- Michigan Radio. (2017, October 5). Michigan's toxic 1973 PBB food contamination associated with more health effects.
- Swedish Pollutant Release and Transfer Register. (n.d.). Hexabromobiphenyl.
- Stockholm Convention. (n.d.). HBB.
- Australian Government Department of Climate Change, Energy, the Environment and Water. (2022, December 16). Hexabromobiphenyl (HBB).
- FR Fabric. (2023, July 2). Brominated Flame Retardant: Function and Effectiveness for Protection from Flame.
- Agency for Toxic Substances and Disease Registry. (n.d.). Toxicological Profile for Polybrominated Biphenyls.
- de Wit, C. A., et al. (2020). Phasing-out of legacy brominated flame retardants: the UNEP Stockholm Convention and other legislative action worldwide.

- CoLab. (2024, March 25). Hexabromobiphenyl (HBB).
- Jacobs, D. E., et al. (2017). Prevalence of historical and replacement brominated flame retardant chemicals in New York City homes. *Journal of Exposure Science & Environmental Epidemiology*, 27(1), 1-8.
- Wikipedia. (n.d.). Polybrominated biphenyl.
- European Commission. (n.d.). 1. Introduction to Brominated Flame Retardants.
- E3S Web of Conferences. (2023). Research on the distribution of harmful substances in automotive products based on chemical quantitative. *E3S Web of Conferences*, 435, 04014.

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Sources

- 1. Polybrominated biphenyl - Wikipedia [en.wikipedia.org]
- 2. chm.pops.int [chm.pops.int]
- 3. Pbb 153 | C12H4Br6 | CID 42948 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Hexabromobiphenyl [utslappisiffror.naturvardsverket.se]
- 5. Substance Registry Services | US EPA [cdxapps.epa.gov]
- 6. Introduction to Brominated Flame Retardants, Danish Environmental Protection Agency [www2.mst.dk]
- 7. frfabric.com [frfabric.com]
- 8. HBB [chm.pops.int]
- 9. e3s-conferences.org [e3s-conferences.org]
- 10. sph.umich.edu [sph.umich.edu]
- 11. stacks.cdc.gov [stacks.cdc.gov]
- 12. 1973: Michigan PBB incident – HEEDS [heeds.org]
- 13. Michigan's toxic 1973 PBB food contamination associated with more health effects [michiganpublic.org]
- 14. cmich.edu [cmich.edu]

- 15. researchgate.net [researchgate.net]
- 16. RELEVANCE TO PUBLIC HEALTH - Toxicological Profile for Polybrominated Biphenyls - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 17. HEXABROMOBIPHENYL | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 18. Hexabromobiphenyl (HBB) | CoLab [colab.ws]
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